

solubility of 2-Methylpyridine in water and organic solvents

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Compound of Interest

Compound Name: 2-Methylpyridine

Cat. No.: B031789

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An In-depth Technical Guide to the Solubility of 2-Methylpyridine

This technical guide provides a comprehensive overview of the solubility of **2-methylpyridine** (also known as α -picoline) in water and various organic solvents. It is intended for researchers, scientists, and professionals in drug development who require detailed solubility data and experimental methodologies.

Introduction to 2-Methylpyridine

2-Methylpyridine is an organic compound with the formula C_6H_7N . It is a colorless to yellowish, flammable liquid with a strong, unpleasant odor. As a derivative of pyridine, it is a weak base and finds use as a precursor in the synthesis of various chemical products, including pharmaceuticals and agrochemicals. Understanding its solubility is crucial for its application in reaction chemistry, separations, and formulation development.

Solubility of 2-Methylpyridine

The solubility of **2-methylpyridine** is influenced by the nature of the solvent and the temperature. It exhibits complete miscibility with water at room temperature.

Solubility in Water

2-Methylpyridine and water are fully miscible in all proportions at standard room temperature. However, the miscibility is temperature-dependent, and the system exhibits a closed-loop solubility curve, meaning it is completely miscible below a certain lower critical solution

temperature (LCST) and above an upper critical solution temperature (UCST), but only partially miscible between these temperatures. For the **2-methylpyridine**-water system, this region of partial miscibility occurs at elevated temperatures and is not typically observed under standard laboratory conditions.

Solubility in Organic Solvents

2-Methylpyridine is generally miscible with most common organic solvents.

Table 1: Solubility Data of **2-Methylpyridine** in Various Solvents

Solvent	Temperature (°C)	Solubility	Reference
Water	20	Miscible	
Ethanol	20	Miscible	
Diethyl Ether	20	Miscible	
Benzene	25	Soluble	
Carbon Tetrachloride	25	Soluble	
n-Heptane	20-50	Data available in mole fraction	

| Cyclohexane | 20-50 | Data available in mole fraction | |

Note: "Miscible" indicates that the two substances form a homogeneous solution in all proportions.

Experimental Protocol for Solubility Determination

A common and reliable method for determining the solubility of a liquid like **2-methylpyridine** in various solvents is the isothermal equilibrium method, followed by gas chromatography (GC) analysis.

Objective: To determine the equilibrium concentration of **2-methylpyridine** in a given solvent at a constant temperature.

Materials and Equipment:

- **2-Methylpyridine** (high purity)
- Solvent of interest (high purity)
- Thermostatic water bath with temperature control (± 0.1 K)
- Jacketed glass equilibrium vessel
- Magnetic stirrer and stir bars
- Gas Chromatograph (GC) with a Flame Ionization Detector (FID)
- Syringes for sampling
- Analytical balance

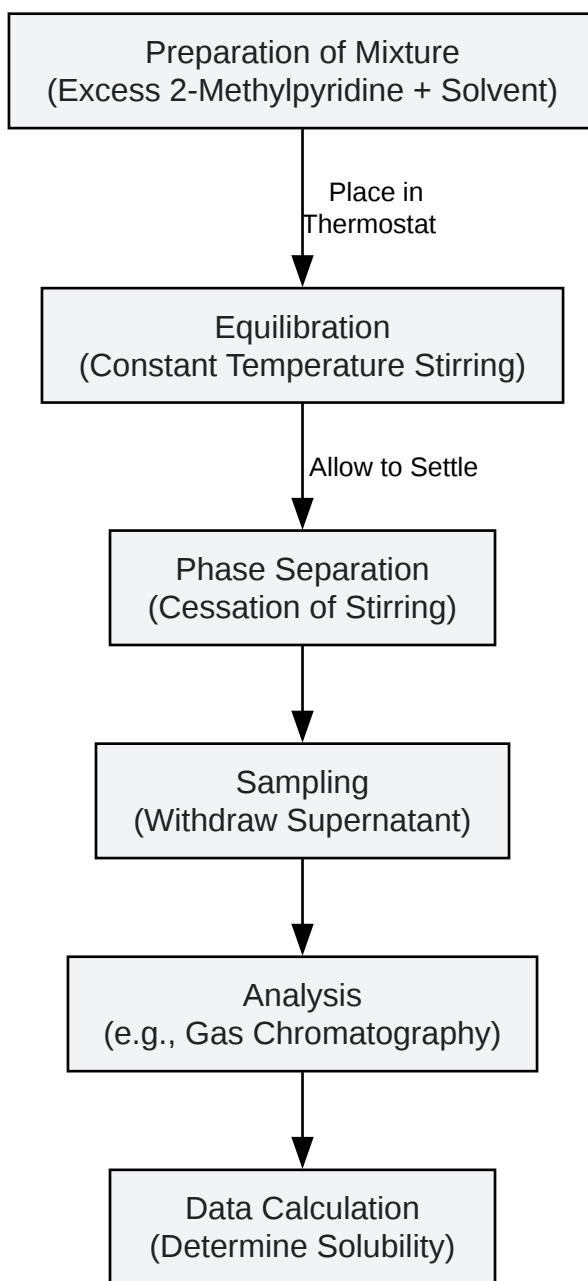
Methodology:

- Preparation of Saturated Solution:
 - An excess amount of **2-methylpyridine** is added to a known mass of the solvent in the jacketed glass equilibrium vessel.
 - The vessel is sealed to prevent evaporation.
- Equilibration:
 - The vessel is placed in the thermostatic water bath set to the desired temperature.
 - The mixture is stirred vigorously using a magnetic stirrer to facilitate the dissolution process and reach equilibrium.
 - The system is typically allowed to equilibrate for several hours (e.g., 24 hours) to ensure saturation is achieved.
- Phase Separation and Sampling:

- After equilibration, stirring is stopped, and the mixture is left undisturbed for a sufficient period (e.g., 12 hours) to allow for complete phase separation.
- A sample of the supernatant liquid (the solvent saturated with **2-methylpyridine**) is carefully withdrawn using a syringe.
- Analysis:
 - The collected sample is immediately diluted with a suitable solvent to prevent precipitation and to bring the concentration within the calibration range of the analytical instrument.
 - The concentration of **2-methylpyridine** in the diluted sample is determined using a pre-calibrated Gas Chromatograph (GC).
- Data Calculation:
 - The solubility is calculated from the measured concentration, taking into account the dilution factor. The result is typically expressed in terms of mole fraction, mass fraction, or g/100g of solvent.

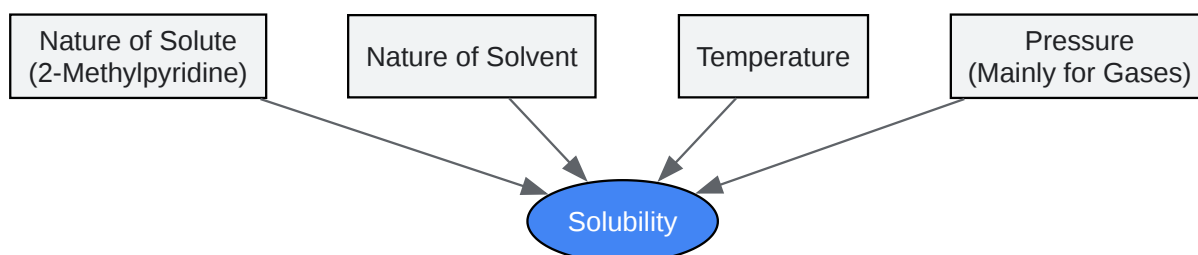
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the key factors influencing solubility.



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Caption: Experimental workflow for determining the solubility of **2-methylpyridine**.



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Caption: Key factors influencing the solubility of a compound.

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